

Essential Safety and Operational Guide for Handling 1,2-Dinitrobenzene

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Compound of Interest

Compound Name: 1,2-Dinitrosobenzene

Cat. No.: B14168182

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of 1,2-Dinitrobenzene in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier:

- Name: 1,2-Dinitrobenzene
- Synonyms: o-Dinitrobenzene, ortho-Dinitrobenzene[1]
- CAS Number: 528-29-0[1][2]

Hazard Summary

1,2-Dinitrobenzene is a yellow crystalline solid that is toxic by inhalation, ingestion, and skin absorption.[3] It is a strong irritant and poses a severe explosion hazard when shocked or exposed to heat or flame.[3][4][5] The primary hazards are fire with a minor blast or projection hazard; it may explode under prolonged exposure to heat or fire.[3] Fire may produce irritating, corrosive, and/or toxic gases, including nitrogen oxides.[3][4]

Health Hazards:

- Acute Effects: Fatal if swallowed, in contact with skin, or if inhaled.[2][5][6] It can cause irritation to the eyes and respiratory tract.[5] Exposure can lead to methemoglobinemia,

characterized by dizziness, headache, cyanosis (bluish skin), and rapid heart rate.[7]

- Chronic Effects: May cause damage to organs through prolonged or repeated exposure, with the liver and blood being target organs.[2][7] There is a danger of cumulative effects.[7]
- Reproductive Toxicity: This chemical is known to the state of California to cause male reproductive toxicity.[7]

Quantitative Hazard Data

Hazard Classification	Rating	Source
NFPA 704 Diamond		
Health (Blue)	3	[4]
Flammability (Red)	1	[4]
Instability (Yellow)	4	[4]
Special Hazards	-	
GHS Hazard Statements	H300, H310, H330, H373, H410	[2][6]

GHS Hazard Statement Key:

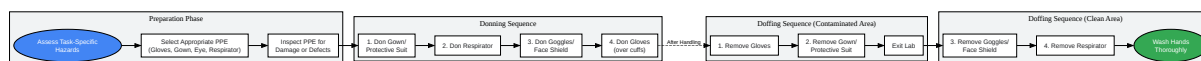
- H300: Fatal if swallowed.
- H310: Fatal in contact with skin.
- H330: Fatal if inhaled.
- H373: May cause damage to organs through prolonged or repeated exposure.
- H410: Very toxic to aquatic life with long lasting effects.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling 1,2-Dinitrobenzene.

PPE Category	Specification	Citation
Eye/Face Protection	Face shield and safety glasses approved under NIOSH or EN 166.	[2]
Skin Protection	Chemical-resistant gloves (inspect before use). Complete protective suit.	[2][5]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. A full-face supplied air respirator may be necessary.	[2][7]

PPE Selection and Usage Workflow



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Caption: PPE selection, donning, and doffing workflow for handling 1,2-Dinitrobenzene.

Operational and Disposal Plans

Handling and Storage

Safe Handling Procedures:

- Ventilation: Always handle 1,2-Dinitrobenzene in a well-ventilated area, preferably within a chemical fume hood.[2][6]
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[2] Do not breathe dust or vapors.[2][6]
- Ignition Sources: Keep away from open flames and heat. Use non-sparking tools and dust explosion-proof electrical equipment.[5]
- Hygiene: Wash hands thoroughly after handling.[2] Do not eat, drink, or smoke in the work area.[5] Contaminated clothing should be removed immediately and washed before reuse.[5]

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[2][6]
- Keep containers tightly closed.[2][6]
- Store locked up or in an area accessible only to qualified personnel.[6]
- Incompatible Materials: Strong oxidizing agents, caustics, and metals such as tin and zinc.[1]

Spill Response

Immediate Actions:

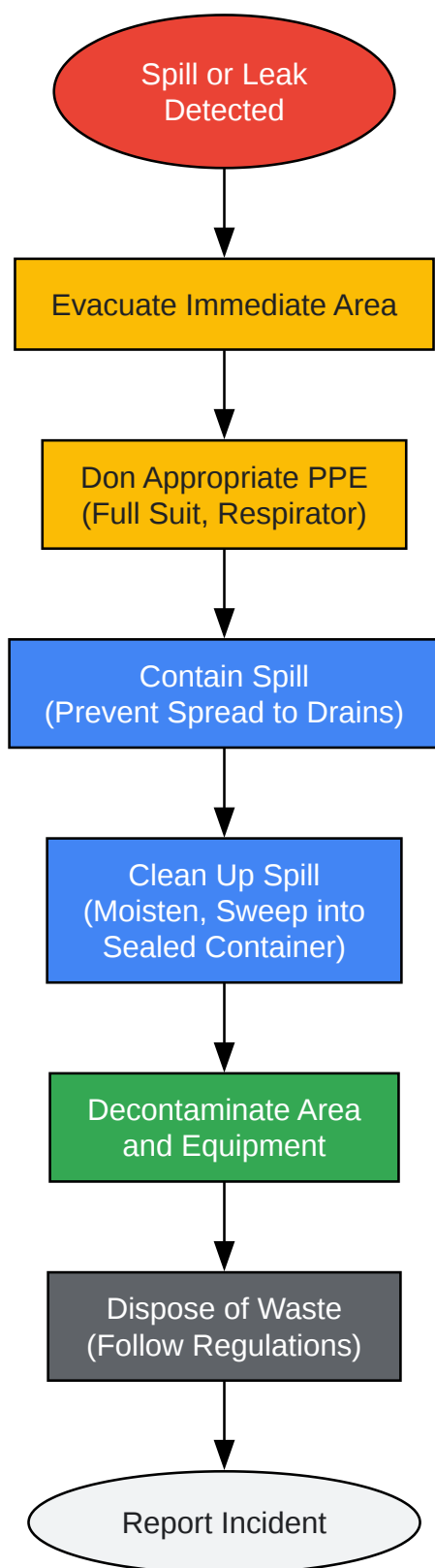
- Evacuate personnel from the immediate spill area.[2]
- Isolate the spill or leak area for at least 500 meters (1/3 mile) in all directions.[3] For a large spill, consider an initial evacuation of 800 meters (1/2 mile).[3]
- Ensure adequate ventilation.[2]
- Wear appropriate PPE, including respiratory protection.[2][5]

Cleanup Procedure:

- Prevent further leakage or spillage if it is safe to do so.[2] Do not let the chemical enter drains.[2]

- If the substance is solid, moisten it first to prevent dusting.[5][8]
- Carefully sweep up the spilled substance into covered containers for disposal.[2][5][8]
- Collect the remainder and store it for disposal according to local regulations.[5][8]

Emergency Response Logic



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Caption: Step-by-step emergency response plan for a 1,2-Dinitrobenzene spill.

Disposal Plan

Waste Disposal:

- Dispose of unused product and contaminated materials as hazardous waste.[2]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[2]
- One method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[2]
- Do not allow the product to be released into the environment.[2] 1,2-Dinitrobenzene is very toxic to aquatic life with long-lasting effects.[2]

Container Disposal:

- Dispose of contaminated containers as unused product in accordance with local, state, and federal regulations.[2]

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